

# Technical Guide: Certificate of Analysis for Paclobutrazol-d4

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## Compound of Interest

Compound Name: *Paclobutrazol-d4*

Cat. No.: *B12393926*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the data and methodologies associated with the Certificate of Analysis for **Paclobutrazol-d4**, a deuterated internal standard crucial for accurate quantification in analytical studies.

## Quantitative Data Summary

The following table summarizes the key quantitative data for a representative batch of **Paclobutrazol-d4**. This information is critical for researchers to ensure the quality and reliability of their analytical standards.

Parameter	Specification
Chemical Name	(2RS,3RS)-1-(4-Chlorophenyl-d4)-4,4-dimethyl-2-(1H-1,2,4-triazol-1-yl)pentan-3-ol
Molecular Formula	C <sub>15</sub> H <sub>16</sub> D <sub>4</sub> ClN <sub>3</sub> O[1]
Molecular Weight	297.82 g/mol [1]
Purity (by HPLC)	≥98.0%[2]
Isotopic Enrichment	≥99 atom % D
Physical Appearance	White to off-white solid
Solubility	Soluble in Methanol
Storage Conditions	Store at 2-8°C, protected from light

## Experimental Protocols

Detailed methodologies are essential for the replication and validation of analytical results. Below are representative protocols for key experiments performed to certify **Paclobutrazol-d4**.

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method outlines the determination of the chemical purity of **Paclobutrazol-d4** using HPLC with UV detection.

- Instrumentation:
  - High-Performance Liquid Chromatograph (HPLC) system equipped with a UV-Vis detector.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
  - Mobile Phase: A gradient mixture of acetonitrile and water.
  - Flow Rate: 1.0 mL/min.

- Injection Volume: 10  $\mu$ L.
- Detector Wavelength: 225 nm.
- Column Temperature: 30°C.
- Sample Preparation:
  - Accurately weigh approximately 10 mg of **Paclobutrazol-d4** reference standard.
  - Dissolve in methanol to a final concentration of 1 mg/mL.
  - Filter the solution through a 0.45  $\mu$ m syringe filter before injection.
- Data Analysis:
  - The purity is calculated based on the area percentage of the principal peak in the chromatogram.

## Structural Confirmation by Mass Spectrometry (MS)

Mass spectrometry is employed to confirm the molecular weight and structure of **Paclobutrazol-d4**.

- Instrumentation:
  - High-Resolution Mass Spectrometer (HRMS) with an electrospray ionization (ESI) source.
- Method:
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Mass Analyzer: Time-of-Flight (TOF) or Orbitrap.
  - Scan Range: m/z 50-500.
  - Sample Infusion: The sample solution (prepared as in 2.1) is directly infused into the mass spectrometer.

- Data Analysis:
  - The observed mass-to-charge ratio ( $m/z$ ) of the molecular ion ( $[M+H]^+$ ) is compared to the theoretically calculated mass to confirm the elemental composition and isotopic labeling.

## Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

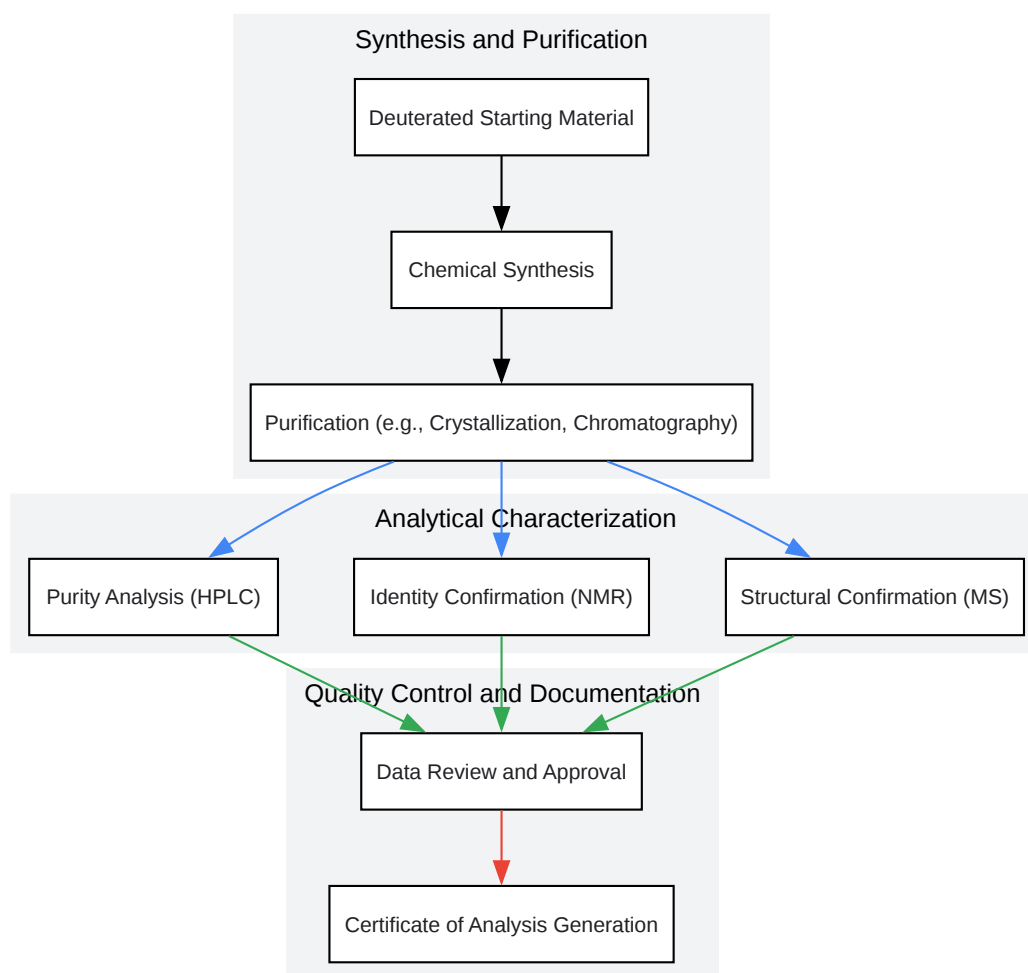
$^1\text{H}$  NMR spectroscopy is used to confirm the identity and isotopic substitution pattern of **Paclobutrazol-d4**.

- Instrumentation:
  - NMR Spectrometer (e.g., 400 MHz or higher).
- Sample Preparation:
  - Dissolve approximately 5-10 mg of **Paclobutrazol-d4** in a suitable deuterated solvent (e.g., Chloroform-d, Methanol-d4).
- Data Acquisition:
  - Acquire a standard one-dimensional proton NMR spectrum.
- Data Analysis:
  - The spectrum is analyzed to confirm the absence of signals corresponding to the protons on the phenyl ring, confirming the deuteration at these positions. The remaining proton signals should be consistent with the structure of Paclobutrazol.

## Mandatory Visualizations

The following diagrams illustrate key workflows and relationships in the analysis and certification of **Paclobutrazol-d4**.

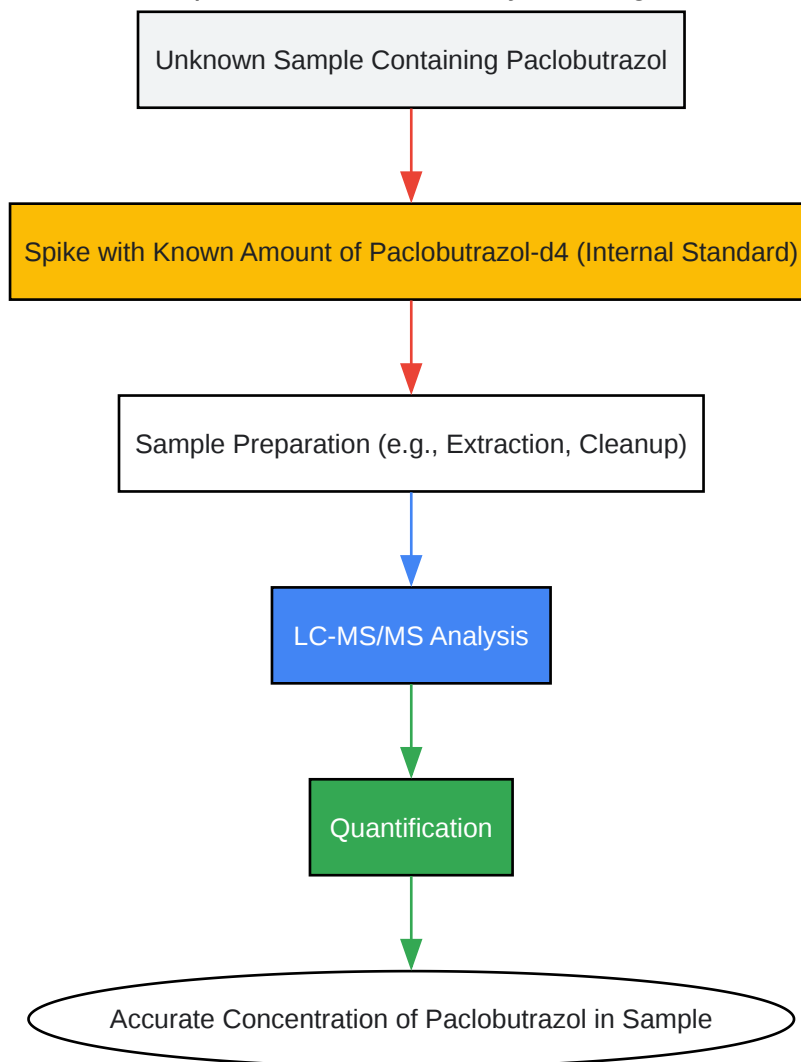
## Workflow for Certification of Paclobutrazol-d4 Reference Standard



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Caption: Workflow for the certification of a **Paclobutrazol-d4** reference standard.

## Logical Relationship for Quantitative Analysis using Paclobutrazol-d4



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## References

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